

Samarium(III) Iodide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Samarium(3+);triiodide*

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This technical guide provides an in-depth overview of the physical and chemical properties of Samarium(III) Iodide (SmI₃). It includes a summary of its core properties, detailed experimental protocols for its synthesis and characterization, and a discussion of its key chemical reactions and applications.

Core Physical and Chemical Properties

Samarium(III) iodide is an orange-yellow crystalline solid that is unstable in air and reactive with water.^{[1][2]} It is a key precursor in the synthesis of the versatile reducing agent Samarium(II) Iodide (SmI₂).

Quantitative Data Summary

The following table summarizes the key quantitative physical and chemical properties of SmI₃.

Property	Value	Source(s)
Chemical Formula	SmI_3	[2]
Molar Mass	531.1 g/mol	[2][3]
Appearance	Orange-yellow crystals/powder	[2]
Melting Point	$1145 \pm 9 \text{ K}$ ($872 \pm 9 \text{ }^\circ\text{C}$)	[1]
Note: Other reported values include $850 \text{ }^\circ\text{C}$ and $816\text{-}824 \text{ }^\circ\text{C}$ (with decomposition). [2][4]		
Boiling Point	Decomposes upon heating	[5]
Solubility	Decomposes in water	[2]
Crystal Structure	Trigonal (BiI_3 -type structure)	[6]
Magnetic Properties	Antiferromagnetic correlations	[6]

Synthesis and Handling

Synthesis of Samarium(III) Iodide

The primary method for the synthesis of Samarium(III) iodide is the direct reaction of metallic samarium with elemental iodine.[2]

Experimental Protocol:

- Materials and Equipment:
 - Samarium metal powder (99.9% purity)
 - Iodine (99.999% purity)
 - Evacuated quartz glass tube
 - Tube furnace
 - Inert atmosphere glovebox

- Procedure:
 - Inside an inert atmosphere glovebox, place samarium powder and iodine in a quartz glass tube. To prevent the formation of Samarium(II) iodide (SmI_2), an excess of iodine is typically used, with a molar ratio of $\text{Sm}:\text{I}$ of 1:6 being effective.[6]
 - Evacuate the quartz tube and seal it.
 - Place the sealed tube in a tube furnace and heat to 650 °C.[6]
 - Maintain this temperature for a sufficient duration to allow for the complete reaction between the samarium and iodine vapor.
 - After the reaction is complete, allow the tube to cool to room temperature.
 - The resulting product is polycrystalline Samarium(III) iodide powder.

Handling and Safety

Samarium(III) iodide is unstable in air and decomposes in water.[2] Therefore, it should be handled and stored under an inert atmosphere, such as in a glovebox. It is classified as a skin and eye irritant.[3] Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this compound.

Chemical Properties and Reactions

Samarium(III) iodide is a versatile reagent in inorganic and organic synthesis, primarily serving as a precursor to SmI_2 and as a catalyst in certain reactions.

Reduction to Samarium(II) Iodide

A key chemical property of SmI_3 is its ability to be reduced to Samarium(II) iodide. This can be achieved through reaction with metallic samarium or hydrogen gas upon heating.[2]

- Reduction with Samarium: $2\text{SmI}_3 + \text{Sm} \rightarrow 3\text{SmI}_2$ [2]
- Reduction with Hydrogen: $2\text{SmI}_3 + \text{H}_2 \rightarrow 2\text{SmI}_2 + 2\text{HI}$ [2]

Autoionization in Tetrahydrofuran (THF)

In tetrahydrofuran (THF), Samarium(III) iodide undergoes autoionization, crystallizing as an ionic complex, $[\text{SmI}_2(\text{THF})_5][\text{SmI}_4(\text{THF})_2]$, rather than a simple coordination compound. This phenomenon is attributed to favorable lattice energetics.

Applications in Organic Synthesis

While less common than its diiodide counterpart, SmI_3 is used as a catalyst in some organic reactions.^[2]

Characterization Techniques

X-ray Crystallography

X-ray crystallography is employed to determine the crystal structure of Samarium(III) iodide and its complexes.

Experimental Protocol (General):

- **Crystal Growth:** Grow single crystals of SmI_3 or its complexes from a suitable solvent, such as THF for the autoionization product.
- **Crystal Mounting:** Mount a suitable single crystal on a goniometer head. For air-sensitive samples like SmI_3 , this should be done under an inert atmosphere or in a cryo-stream.
- **Data Collection:** Place the mounted crystal on a diffractometer equipped with an X-ray source (e.g., $\text{Mo K}\alpha$ or $\text{Cu K}\alpha$ radiation) and a detector. Cool the crystal to a low temperature (e.g., 100 K) to minimize thermal vibrations. Collect a series of diffraction images by rotating the crystal in the X-ray beam.
- **Data Processing:** Integrate the raw diffraction data to obtain a list of reflection intensities.
- **Structure Solution and Refinement:** Use direct methods or Patterson methods to solve the phase problem and obtain an initial electron density map. Build an atomic model into the electron density map and refine the model against the experimental data to obtain the final crystal structure.

UV-Vis Spectroscopy

UV-Vis spectroscopy can be used to study the electronic transitions of the samarium ion in SmI_3 and its complexes.

Experimental Protocol (General for Lanthanide Complexes):

- **Sample Preparation:** Prepare a solution of the samarium iodide complex in a suitable solvent (e.g., THF) in a quartz cuvette. The concentration should be adjusted to obtain absorbance values within the linear range of the spectrophotometer.
- **Instrument Setup:** Use a dual-beam UV-Vis spectrophotometer. Record a baseline spectrum with the cuvette containing only the solvent.
- **Data Acquisition:** Place the sample cuvette in the spectrophotometer and record the absorption spectrum over the desired wavelength range. The f-f electronic transitions of lanthanide ions are often weak and sharp.^[7]

Magnetic Susceptibility Measurement

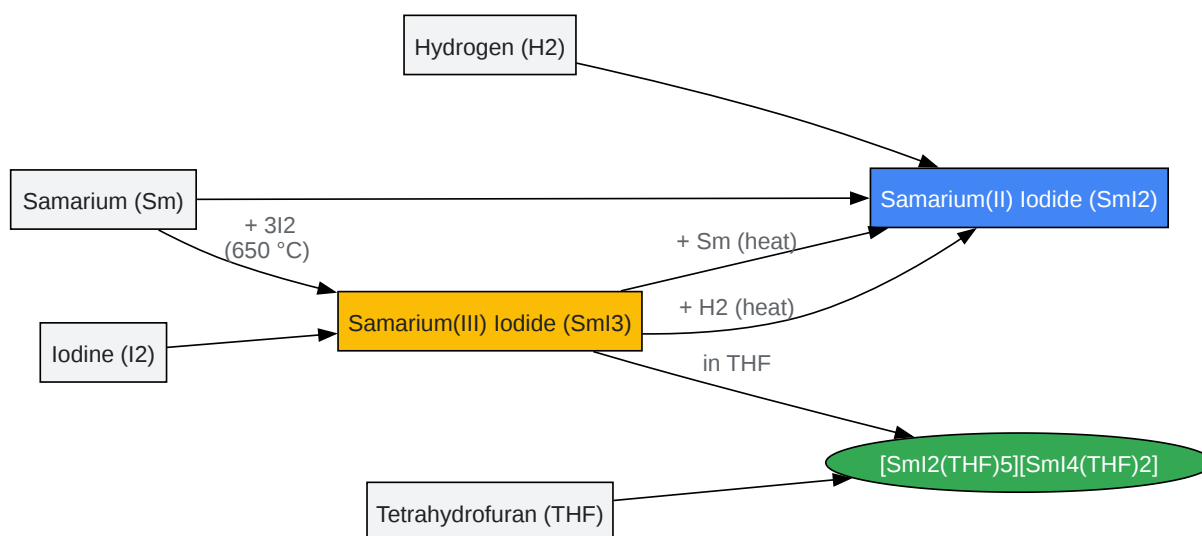
Magnetic susceptibility measurements are crucial for characterizing the magnetic properties of SmI_3 , such as its recently reported behavior as a 4f honeycomb magnet.^[6]

Experimental Protocol (General using a SQUID Magnetometer):

- **Sample Preparation:** Place a powdered sample of SmI_3 in a gelatin capsule or other suitable sample holder.
- **Measurement:** Mount the sample in a Superconducting Quantum Interference Device (SQUID) magnetometer. Measure the magnetization of the sample as a function of temperature and applied magnetic field.
- **Data Analysis:** From the magnetization data, the magnetic susceptibility can be calculated. This data provides insights into the magnetic ordering and electronic ground state of the Sm^{3+} ions in the crystal lattice.

Logical Workflow of Samarium Iodide Chemistry

The following diagram illustrates the synthesis of Samarium(III) iodide and its key chemical transformations.



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Synthesis and Reactivity of Samarium Iodides

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References

- 1. researchgate.net [researchgate.net]
- 2. Samarium(III) iodide - Wikipedia [en.wikipedia.org]
- 3. Samarium iodide (SmI₃) | I₃Sm | CID 83746 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- 5. pubs.acs.org [pubs.acs.org]
- 6. discovery.ucl.ac.uk [discovery.ucl.ac.uk]
- 7. Spectroscopic Study into Lanthanide Speciation in Deep Eutectic Solvents - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Samarium(III) Iodide: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b089372#physical-and-chemical-properties-of-smi3>]

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